

In-depth Technical Guide: Structure Elucidation of 1-phenyl-1H-pyrazole-5-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-phenyl-1H-pyrazole-5-carbaldehyde

Cat. No.: B145363

[Get Quote](#)

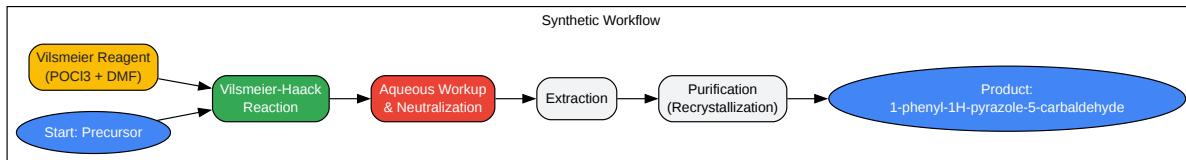
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **1-phenyl-1H-pyrazole-5-carbaldehyde**, a key heterocyclic building block in medicinal chemistry and materials science. This document details its structural features, spectroscopic characterization, and a common synthetic route, presenting data in a clear and accessible format for laboratory use.

Chemical Structure and Properties

1-phenyl-1H-pyrazole-5-carbaldehyde is an organic compound with the molecular formula C₁₀H₈N₂O and a molecular weight of 172.18 g/mol. The structure consists of a pyrazole ring substituted with a phenyl group at the N1 position and a formyl (carbaldehyde) group at the C5 position. The presence of the aromatic rings and the reactive aldehyde functionality makes it a versatile precursor for the synthesis of more complex molecules with potential biological activities.

Below is a diagram illustrating the chemical structure of **1-phenyl-1H-pyrazole-5-carbaldehyde**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-depth Technical Guide: Structure Elucidation of 1-phenyl-1H-pyrazole-5-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b145363#1-phenyl-1h-pyrazole-5-carbaldehyde-structure-elucidation\]](https://www.benchchem.com/product/b145363#1-phenyl-1h-pyrazole-5-carbaldehyde-structure-elucidation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

